

Berupipam in vitro binding affinity

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Compound of Interest

Compound Name: *Berupipam*
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An In-Depth Technical Guide to the In Vitro Binding Affinity of CVN766, a Highly Selective Orexin-1 Receptor Antagonist

A Note to the Reader: Initial searches for "**Berupipam**" did not yield any relevant scientific data. However, extensive information was found for CVN766, a compound with a well-documented in vitro binding profile. This guide will therefore focus on CVN766, assuming a possible misidentification in the original query.

Introduction

CVN766 is an orally active and brain-permeable antagonist of the orexin-1 receptor (Ox1R) currently under investigation for the treatment of schizophrenia and other psychiatric disorders[1][2][3]. The orexin system, consisting of two neuropeptides (orexin-A and orexin-B) and two G-protein coupled receptors (Ox1R and Ox2R), plays a crucial role in regulating various physiological processes, including wakefulness, reward, and stress pathways[4]. While both receptors are structurally similar, they have distinct functional roles. Ox2R is primarily associated with arousal and wakefulness, whereas Ox1R is more involved in regulating reward and stress pathways[4]. This functional dichotomy makes the selective targeting of Ox1R a promising therapeutic strategy for psychiatric conditions where these pathways are dysregulated[4][5]. The development of highly selective Ox1R antagonists like CVN766 aims to

mitigate off-target effects, such as somnolence, which can be associated with the antagonism of Ox2R[4].

Receptor Binding Profile of CVN766

The hallmark of CVN766's pharmacological profile is its exquisite selectivity for the orexin-1 receptor over the orexin-2 receptor. In vitro binding studies have demonstrated that CVN766 possesses a high affinity for Ox1R, with significantly lower affinity for Ox2R. This high degree of selectivity is a key differentiator from other less selective orexin receptor antagonists[2][4].

Quantitative Binding Affinity Data

The binding affinity of CVN766 has been quantified using radioligand binding assays, which are the gold standard for determining the interaction between a ligand and its receptor[6]. These assays measure the concentration of the unlabeled drug (CVN766) required to inhibit the binding of a radiolabeled ligand to the receptor by 50% (IC50), which can then be converted to the inhibition constant (Ki)[7]. The pKi is the negative logarithm of the Ki value and is often used to express binding affinity.

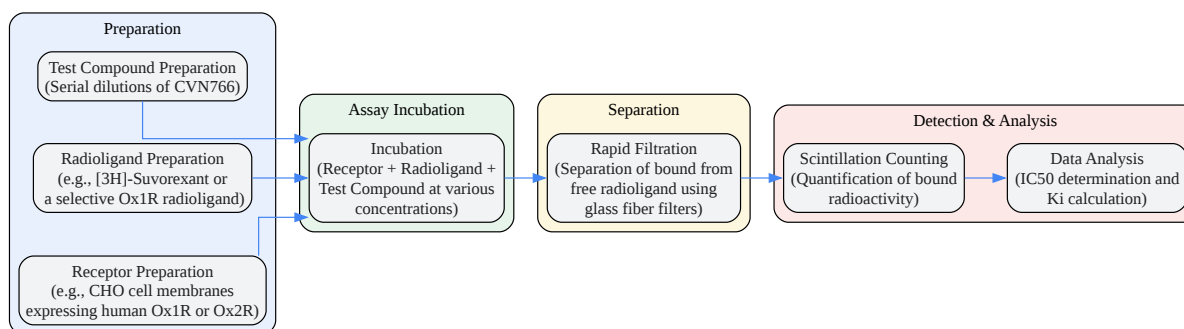
Receptor	Parameter	Value	Reference
Orexin 1 Receptor (Ox1R)	IC50	8 nM	[1]
Orexin 2 Receptor (Ox2R)	IC50	>10 μ M	[1]
Orexin 1 Receptor (Ox1R)	pKi	8.14 $\pm$ 0.03	[2]
Orexin 2 Receptor (Ox2R)	pKi	4.89 $\pm$ 0.08	[2]

As the data indicates, CVN766 exhibits over 1,000-fold greater selectivity for Ox1R compared to Ox2R in vitro[2][4]. This remarkable selectivity is attributed to subtle differences in the ligand-binding pockets of the two receptor subtypes[2].

Methodology: In Vitro Radioligand Competition Binding Assay

While the specific, detailed protocol used for CVN766 is proprietary, a representative methodology for a competitive radioligand binding assay to determine the affinity of a test compound for a G-protein coupled receptor, such as the orexin receptors, is outlined below. This protocol is based on established principles of radioligand binding assays[6][8][9][10][11].

Experimental Workflow



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Caption: Workflow of a competitive radioligand binding assay.

Step-by-Step Protocol

- Receptor Preparation:
 - Utilize a stable cell line, such as Chinese Hamster Ovary (CHO) cells, recombinantly expressing the human orexin-1 or orexin-2 receptor.

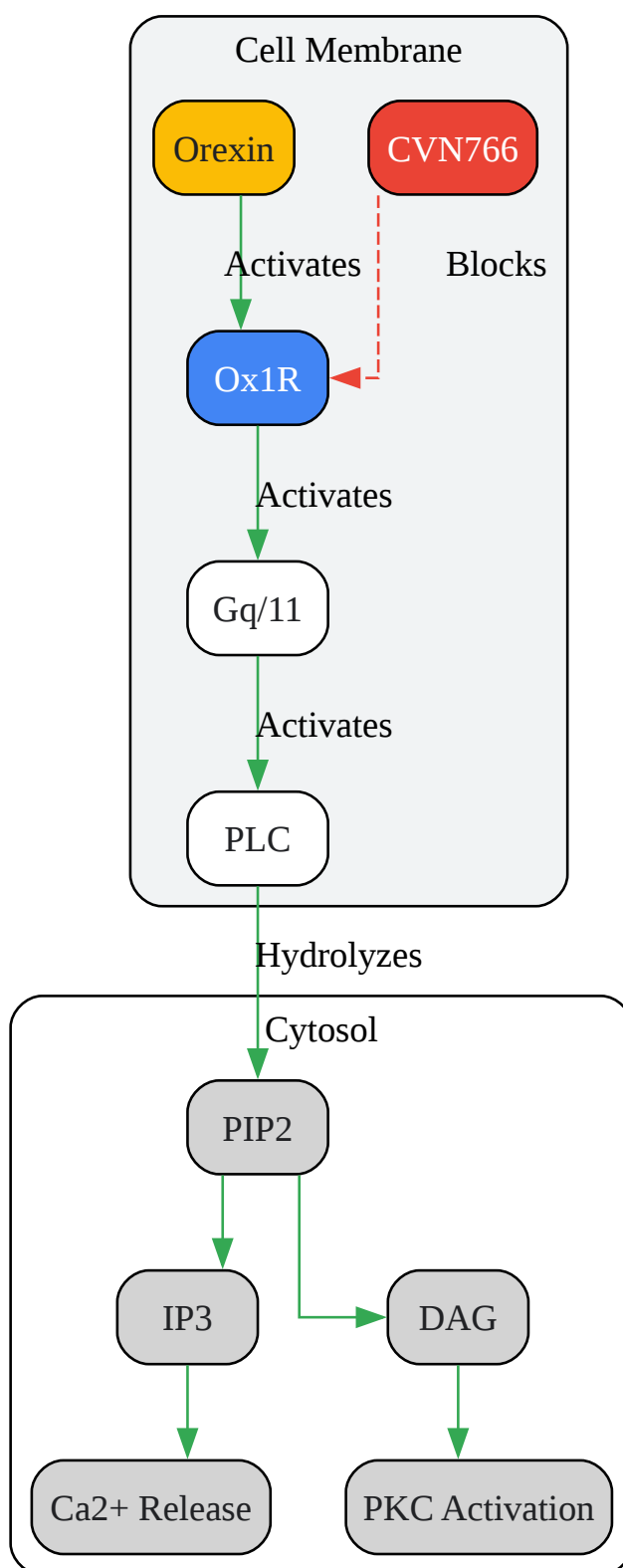
- Harvest the cells and prepare a membrane fraction through homogenization and centrifugation.
- Determine the protein concentration of the membrane preparation using a standard method like the Bradford assay.
- Assay Buffer Preparation:
 - Prepare an appropriate assay buffer, typically a Tris-HCl buffer (e.g., 50 mM, pH 7.4) containing divalent cations (e.g., 5 mM MgCl₂) and a protease inhibitor cocktail.
- Radioligand and Test Compound Preparation:
 - Select a suitable radioligand with high affinity and selectivity for the target receptor (e.g., a tritiated orexin receptor antagonist).
 - Prepare a stock solution of the radioligand and dilute it in the assay buffer to a final concentration typically at or below its K_d value.
 - Prepare a stock solution of CVN766 in a suitable solvent (e.g., DMSO) and perform serial dilutions in the assay buffer to obtain a range of concentrations for the competition curve.
- Assay Setup:
 - The assay is typically performed in a 96-well microplate.
 - For each concentration of the test compound, add the following to the wells:
 - Assay buffer
 - Test compound (CVN766) at various concentrations
 - Radioligand at a fixed concentration
 - Receptor membrane preparation
 - Include control wells for:
 - Total binding: Contains receptor, radioligand, and assay buffer (no test compound).

- Non-specific binding: Contains receptor, radioligand, and a saturating concentration of a known high-affinity, non-radiolabeled ligand to block all specific binding.
- Incubation:
 - Incubate the microplate at a specific temperature (e.g., room temperature or 37°C) for a sufficient duration to allow the binding reaction to reach equilibrium. This time is determined through kinetic binding experiments.
- Separation of Bound and Free Radioligand:
 - Rapidly terminate the binding reaction by filtering the contents of each well through glass fiber filters using a cell harvester. The filters will trap the receptor membranes with the bound radioligand.
 - Wash the filters multiple times with ice-cold wash buffer to remove any unbound radioligand.
- Quantification of Radioactivity:
 - Place the filters into scintillation vials.
 - Add a scintillation cocktail to each vial.
 - Measure the radioactivity (in counts per minute, CPM) using a liquid scintillation counter.
- Data Analysis:
 - Calculate the specific binding for each concentration of the test compound by subtracting the non-specific binding (CPM) from the total binding (CPM).
 - Plot the percentage of specific binding against the logarithm of the test compound concentration.
 - Fit the data to a sigmoidal dose-response curve using non-linear regression analysis to determine the IC50 value.

- Calculate the K_i value from the IC_{50} using the Cheng-Prusoff equation: $K_i = IC_{50} / (1 + [L]/K_d)$, where $[L]$ is the concentration of the radioligand and K_d is its dissociation constant for the receptor[7][12].

Signaling Pathway Implications

The high affinity and selectivity of CVN766 for the Ox1R suggest that it effectively blocks the downstream signaling pathways initiated by the binding of endogenous orexins to this receptor. Orexin receptors are G-protein coupled receptors (GPCRs). Ox1R preferentially couples to Gq/11 proteins, leading to the activation of phospholipase C (PLC), which in turn hydrolyzes phosphatidylinositol 4,5-bisphosphate (PIP2) into inositol trisphosphate (IP3) and diacylglycerol (DAG). This cascade ultimately results in an increase in intracellular calcium levels and the activation of protein kinase C (PKC).



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Caption: Simplified Ox1R signaling pathway and the antagonistic action of CVN766.

By potently and selectively blocking this pathway, CVN766 can modulate the activity of neural circuits involved in reward and stress, which are implicated in the pathophysiology of schizophrenia.

Conclusion

CVN766 is a potent and highly selective orexin-1 receptor antagonist, a characteristic that has been rigorously quantified through in vitro binding affinity studies. Its greater than 1,000-fold selectivity for Ox1R over Ox2R underscores its potential as a targeted therapeutic agent for psychiatric disorders, potentially avoiding the sedative effects associated with non-selective orexin antagonists. The methodologies employed to characterize its binding profile, such as competitive radioligand binding assays, are fundamental tools in drug discovery and development, providing crucial data on the affinity and selectivity of novel chemical entities.

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